

Application Notes and Protocols for the Adsorption of Disperse Orange 25

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Compound of Interest

Compound Name: Disperse orange 25

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This document provides detailed application notes and protocols for studying the adsorption of **Disperse Orange 25** (DO25) onto various materials. **Disperse Orange 25**, a monoazo dye, is a common pollutant in textile industry effluents. Its removal from wastewater is crucial to mitigate environmental contamination. Adsorption has been demonstrated as an effective method for this purpose. These notes compile and summarize key findings and methodologies from recent studies to facilitate further research and application in this area.

Overview of Adsorption Studies

The adsorption of **Disperse Orange 25** has been investigated using a range of adsorbent materials. The efficiency of the adsorption process is influenced by several key parameters, including pH, contact time, initial dye concentration, and temperature. The equilibrium data from these studies are often fitted to isotherm models such as Langmuir and Freundlich to describe the interaction between the dye and the adsorbent surface. Kinetic studies, typically employing pseudo-first-order and pseudo-second-order models, are used to understand the rate of adsorption.

Experimental Protocols

This section outlines a general protocol for conducting batch adsorption experiments for **Disperse Orange 25**. Specific parameters should be optimized based on the adsorbent material being investigated.

Materials and Reagents

- Adsorbent Materials: Examples include activated carbon, acid-treated red mud, and zeolite synthesized from cenospheres.[1][2]
- **Disperse Orange 25 (DO25) Dye:** $C_{17}H_{17}N_5O_2$ (Molecular Weight: 323.35 g/mol).[2]
- Stock Solution Preparation: Prepare a stock solution of DO25 by dissolving a known weight of the dye in distilled water. Working solutions of desired concentrations are prepared by diluting the stock solution.
- pH Adjustment: Use 0.1 M HCl and 0.1 M NaOH to adjust the pH of the dye solutions.

Batch Adsorption Procedure

- Preparation of Dye Solutions: Prepare a series of DO25 solutions with varying initial concentrations (e.g., 10-100 mg/L) from the stock solution.
- Adsorption Experiment:
 - Take a fixed volume of the dye solution (e.g., 50 mL or 100 mL) in a series of flasks (e.g., 250 mL Erlenmeyer flasks).
 - Adjust the pH of the solutions to the desired value using HCl or NaOH. Studies have shown that acidic pH values, often around 4 to 6, are favorable for the adsorption of DO25 on several materials.[1][3]
 - Add a predetermined amount of the adsorbent (e.g., 0.1 g to 0.4 g) to each flask.
 - Agitate the flasks on a mechanical shaker at a constant speed (e.g., 150-200 rpm) and a controlled temperature.
- Kinetic Studies: To determine the equilibrium time, withdraw aliquots of the solution at different time intervals (e.g., 10, 30, 60, 90, 120, 150 minutes).
- Isotherm Studies: For equilibrium studies, agitate the flasks for the predetermined equilibrium time with varying initial dye concentrations.

- Analysis:
 - After agitation, separate the adsorbent from the solution by centrifugation or filtration.
 - Measure the final concentration of DO25 in the supernatant/filtrate using a UV-Vis spectrophotometer at its maximum wavelength (λ_{max}), which is approximately 450-470 nm.^{[2][4]}
- Data Calculation:
 - The amount of dye adsorbed at equilibrium, q_e (mg/g), can be calculated using the following equation: $q_e = (C_0 - C_e) * V / m$ where C_0 and C_e are the initial and equilibrium concentrations of the dye (mg/L), respectively, V is the volume of the solution (L), and m is the mass of the adsorbent (g).
 - The removal efficiency (%) can be calculated as: $\text{Removal Efficiency} = ((C_0 - C_e) / C_0) * 100$

Data Presentation: Adsorption Parameters for Disperse Orange 25

The following tables summarize the quantitative data from various studies on the adsorption of **Disperse Orange 25** on different materials.

Table 1: Adsorption Capacities and Optimal Conditions

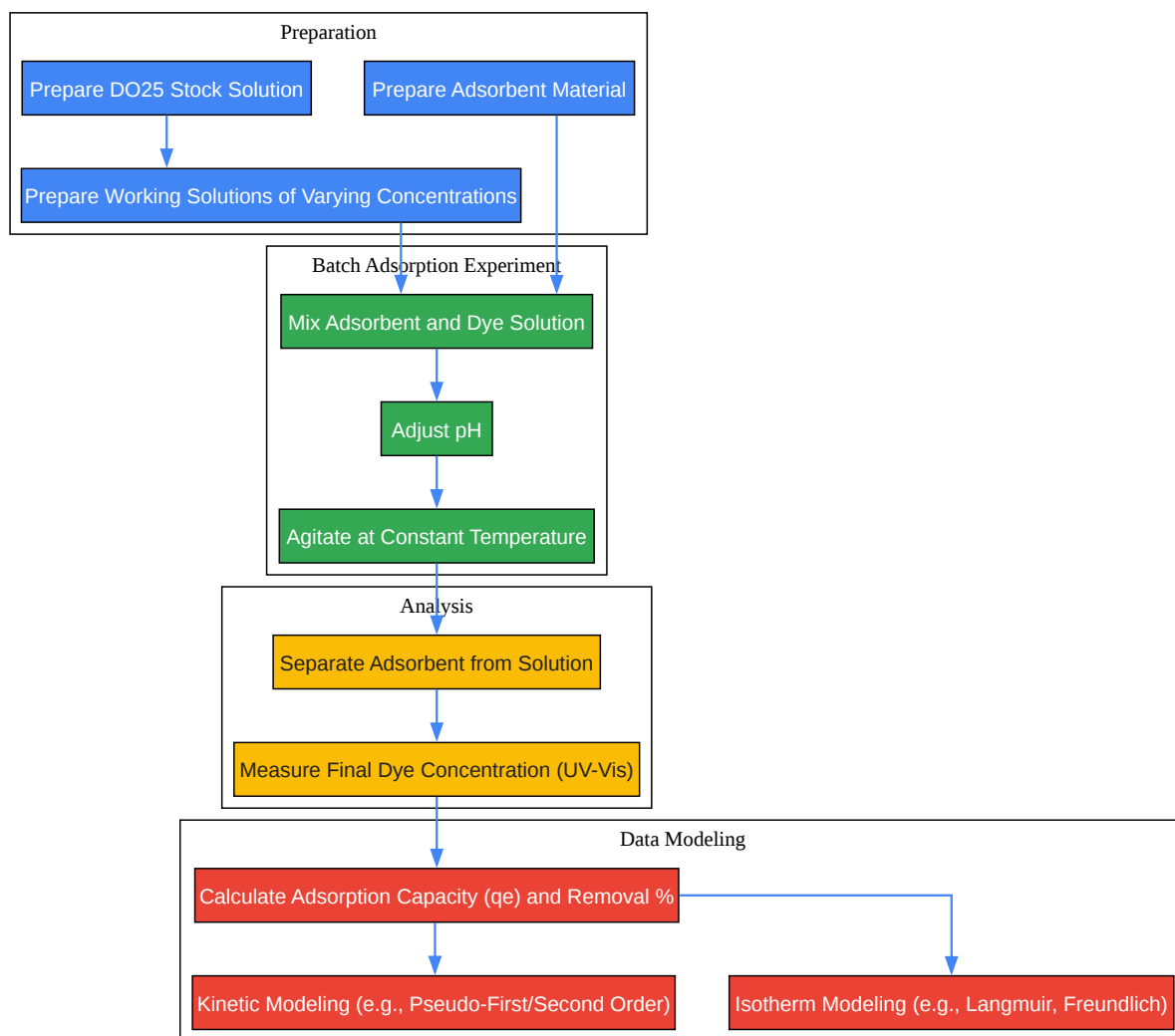
Adsorbent Material	Adsorption Capacity (mg/g)	Optimal pH	Optimal Contact Time (min)	Temperature (°C)	Removal Efficiency (%)	Reference
Acid-Treated Red Mud	127	4	120	40	Not Specified	[1]
Zeolite from Cenospheres	125	6.10	119	Not Specified	96	[2]
Activated Carbon	Not Specified	Not Specified	Not Specified	Not Specified	Not Specified	[5]
H ₂ SO ₄ -Functionalized Activated Carbon	Not Specified	Not Specified	90	60	95	[4]

Table 2: Isotherm and Kinetic Model Parameters

Adsorbent Material	Best Fit Isotherm Model	Langmuir Constants	Freundlich Constant	Best Fit Kinetic Model	Pseudo-Second-Order Rate Constant (k_2) (g/mg·min)	Reference
Acid-Treated Red Mud	Langmuir	$q_{\text{max}} = 127 \text{ mg/g}$	Not Specified	Pseudo-Second-Order	0.00102	[1]
Activated Carbon	Langmuir	Not Specified	Not Specified	Pseudo-Second-Order	Not Specified	[5]
H ₂ SO ₄ -Functionalized Activated Carbon	Freundlich & Temkin	Not Specified	Not Specified	Pseudo-Second-Order	Not Specified	[4]
Modified Microcrystalline Cellulose	Langmuir	$q_{\text{max}} = 4.71 \text{ mg/g}$	Not Specified	Pseudo-Second-Order	2.7×10^{-3}	[6]

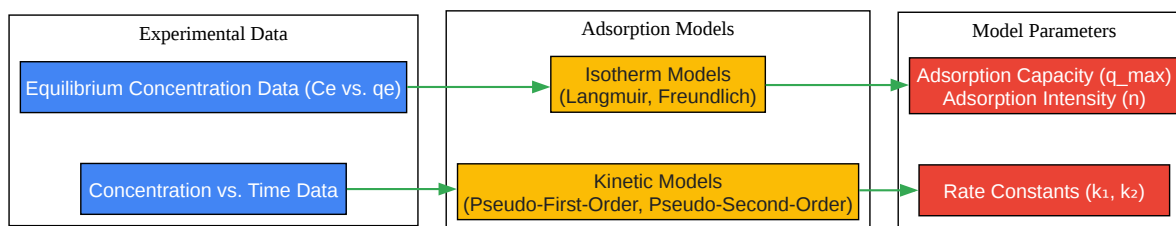
Visualization of Experimental Workflow and Data Analysis

The following diagrams illustrate the typical workflow for batch adsorption studies and the subsequent data analysis process.



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Caption: Experimental workflow for batch adsorption studies of **Disperse Orange 25**.



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Caption: Logical relationship for kinetic and isotherm data analysis in adsorption studies.

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